

# Molecular structure and weight of Ethyl 2-chlorothiazole-4-carboxylate.

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## Compound of Interest

Compound Name: Ethyl 2-chlorothiazole-4-carboxylate

Cat. No.: B1338778

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An In-depth Technical Guide to **Ethyl 2-chlorothiazole-4-carboxylate**

## Introduction: The Strategic Importance of a Versatile Heterocycle

In the landscape of modern synthetic chemistry, particularly within pharmaceutical and agrochemical development, the strategic use of versatile building blocks is paramount to accelerating innovation. **Ethyl 2-chlorothiazole-4-carboxylate** stands out as one such pivotal intermediate. Its intrinsic chemical reactivity, conferred by the chlorinated thiazole core and the ethyl ester functional group, makes it a highly valuable precursor for the synthesis of complex molecular architectures.<sup>[1]</sup> This guide provides an in-depth exploration of its molecular characteristics, a robust protocol for its synthesis, and a discussion of its critical applications, designed for researchers and professionals in the chemical sciences. The presence of the thiazole ring, a common motif in biologically active compounds, coupled with the reactive chlorine atom at the 2-position, allows for diverse functionalization, making it an essential tool in the drug discovery process.<sup>[1]</sup>

## Part 1: Molecular Structure and Physicochemical Profile

A precise understanding of a compound's structure and properties is the foundation of its effective application. **Ethyl 2-chlorothiazole-4-carboxylate** is identified by the CAS Number

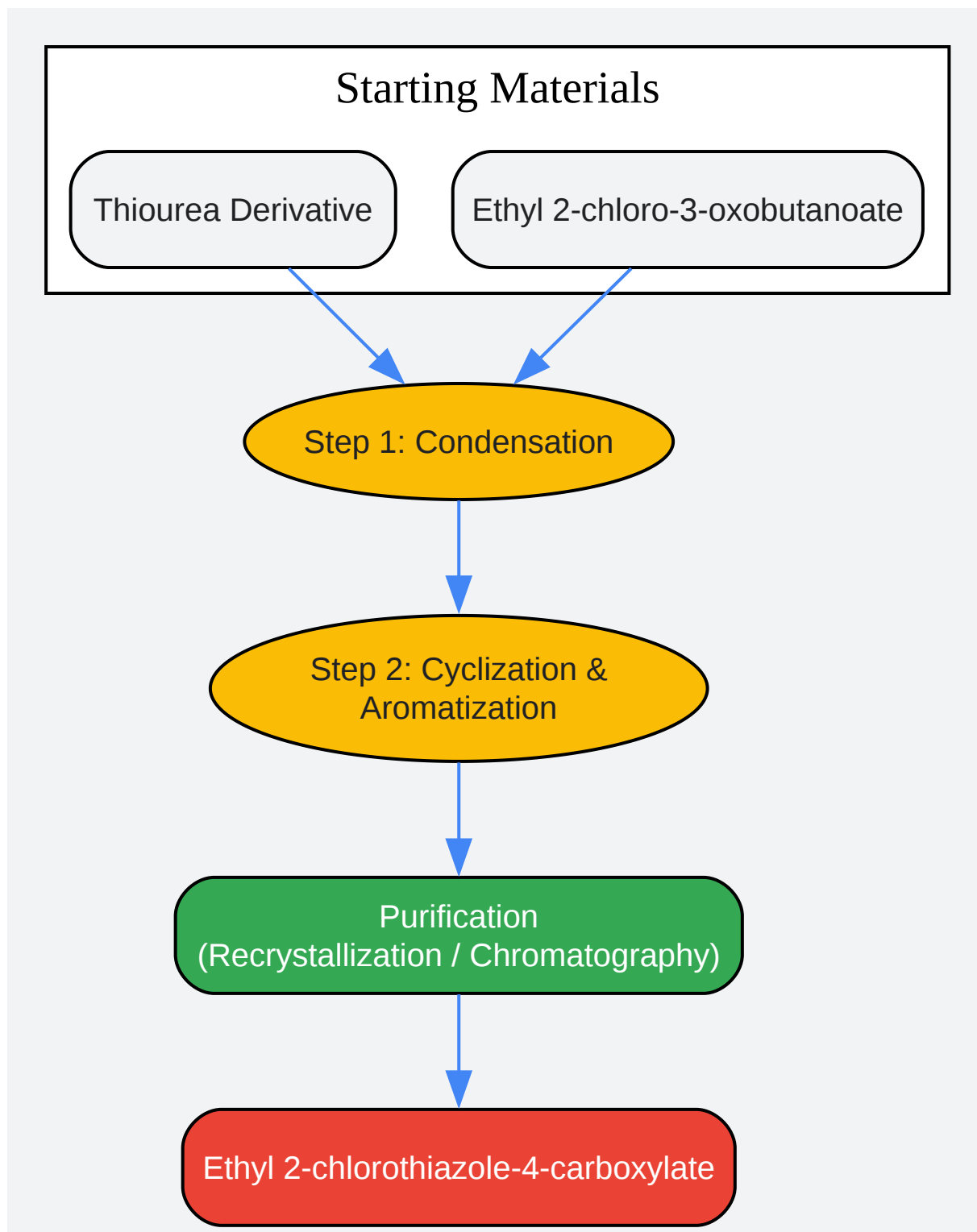
41731-52-6.[1][2][3] Its structure combines a five-membered thiazole ring containing sulfur and nitrogen, a chlorine atom at the C2 position, and an ethyl carboxylate group at the C4 position.

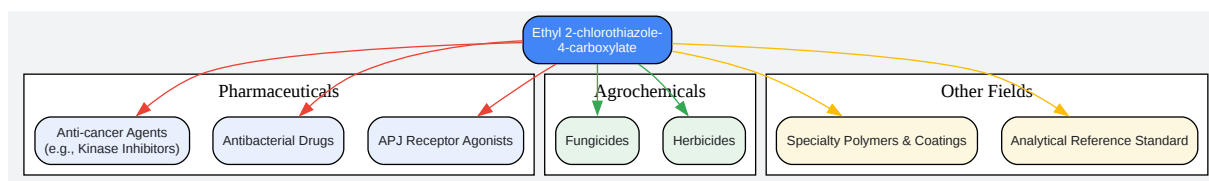
## Key Molecular Identifiers

- IUPAC Name: ethyl 2-chloro-1,3-thiazole-4-carboxylate[2]
- Molecular Formula: C<sub>6</sub>H<sub>6</sub>ClNO<sub>2</sub>S[1][2][3]
- Molecular Weight: 191.64 g/mol [1][2]
- SMILES String: CCOC(=O)c1csc(Cl)n1
- InChI Key: GILVNZWYCBUGMT-UHFFFAOYSA-N[2]

## Visualizing the Molecular Architecture

The spatial arrangement of atoms dictates the molecule's reactivity and interaction with biological targets. The following diagram illustrates the core structure.





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## References

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